

(R)-NVS-ZP7-4 solubility and stock solution preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-NVS-ZP7-4

Cat. No.: B13444334

[Get Quote](#)

Application Notes and Protocols for (R)-NVS-ZP7-4

For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-NVS-ZP7-4 is a potent and specific inhibitor of the zinc transporter SLC39A7, also known as ZIP7.[1][2][3] ZIP7 is a crucial protein responsible for transporting zinc from the endoplasmic reticulum (ER) into the cytoplasm.[4][5] By inhibiting ZIP7, **(R)-NVS-ZP7-4** disrupts cellular zinc homeostasis, leading to an accumulation of zinc in the ER and a reduction in cytoplasmic zinc levels.[6][4][7][8] This disruption has been shown to interfere with the Notch signaling pathway, induce ER stress, and trigger apoptosis in certain cancer cell lines, such as T-cell acute lymphoblastic leukemia (T-ALL).[1][4][7][9] Additionally, **(R)-NVS-ZP7-4** has been observed to inhibit ferroptosis, a form of programmed cell death.[1] These characteristics make **(R)-NVS-ZP7-4** a valuable chemical tool for studying the roles of ZIP7 and zinc signaling in various cellular processes and a potential therapeutic agent.[3][4][5]

Physicochemical and Solubility Data

(R)-NVS-ZP7-4 is supplied as a solid with a molecular weight of 501.6 g/mol.[1] For experimental use, it is essential to prepare a stock solution by dissolving the compound in a suitable solvent. The solubility of **(R)-NVS-ZP7-4** in common laboratory solvents is summarized

below. It is recommended to use fresh, anhydrous solvents, as moisture can reduce the solubility, particularly in DMSO.[3]

Solvent	Solubility	Molar Concentration (Approx.)	Notes
DMSO	100 mg/mL	199.35 mM	Use fresh, moisture-free DMSO for best results.[3]
Ethanol	50 mg/mL	99.68 mM	Soluble.[1][3]
Water	Insoluble	N/A	Not soluble in aqueous solutions.[3]

Stock Solution Preparation Protocol

This protocol outlines the steps for preparing a stock solution of **(R)-NVS-ZP7-4**. It is crucial to handle this compound with care, considering it a potentially hazardous material.[1]

Materials:

- **(R)-NVS-ZP7-4** solid
- Anhydrous DMSO or Ethanol
- Sterile, inert gas (e.g., nitrogen or argon)
- Vortex mixer
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

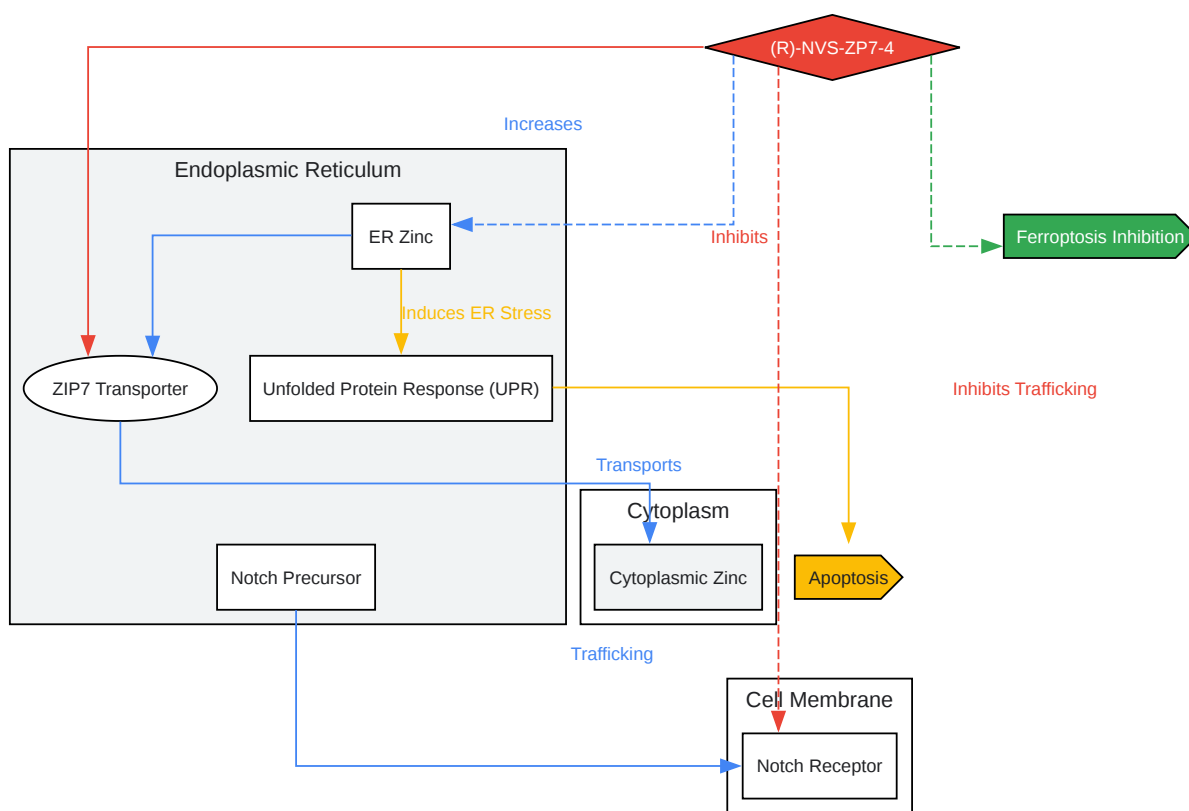
Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **(R)-NVS-ZP7-4** to room temperature to prevent condensation.

- Weighing: Accurately weigh the desired amount of the solid compound in a sterile tube.
- Solvent Addition: Add the appropriate volume of the chosen solvent (e.g., DMSO) to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, add 199.36 μ L of DMSO to 10 mg of **(R)-NVS-ZP7-4**.
- Dissolution: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution but should be done with caution.
- Inert Gas Purge: To enhance stability, gently purge the headspace of the stock solution vial with an inert gas before sealing.[\[1\]](#)
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[\[2\]](#)[\[3\]](#)
- Storage Conditions:
 - For long-term storage (up to 1 year), store the aliquots at -80°C.[\[3\]](#)
 - For short-term storage (up to 1 month), store at -20°C, protected from light.[\[2\]](#)[\[3\]](#)

Mechanism of Action and Signaling Pathway

(R)-NVS-ZP7-4 exerts its effects by directly inhibiting the ZIP7 zinc transporter located in the endoplasmic reticulum membrane. This inhibition blocks the transport of zinc from the ER lumen to the cytoplasm, leading to an increase in ER zinc concentration and a decrease in cytoplasmic zinc. This disruption of zinc homeostasis triggers the Unfolded Protein Response (UPR) due to ER stress and interferes with the proper trafficking and signaling of the Notch receptor.[\[4\]](#)[\[7\]](#)



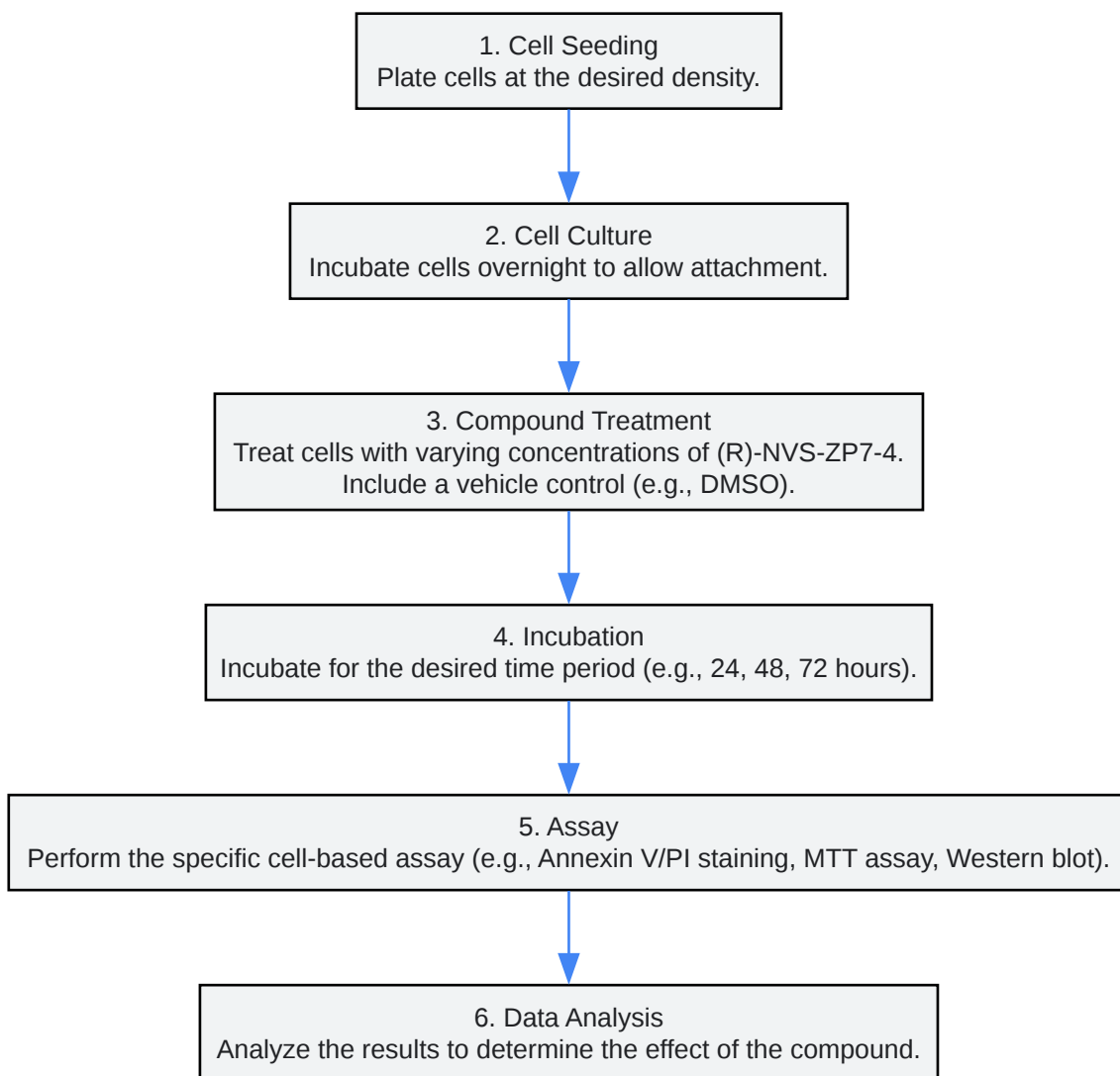
[Click to download full resolution via product page](#)

Caption: Mechanism of action of **(R)-NVS-ZP7-4**.

Experimental Protocols

General Workflow for Cell-Based Assays

The following diagram illustrates a general workflow for utilizing **(R)-NVS-ZP7-4** in cell-based experiments, such as apoptosis or proliferation assays.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for in vitro studies.

Protocol: Induction of Apoptosis in T-ALL Cells

This protocol provides an example of how to use **(R)-NVS-ZP7-4** to induce apoptosis in a sensitive cell line, such as TALL-1.^{[1][4]}

Materials:

- TALL-1 cells (or other sensitive cell line)
- Complete cell culture medium

- **(R)-NVS-ZP7-4** stock solution (e.g., 10 mM in DMSO)
- Vehicle control (DMSO)
- Multi-well cell culture plates
- Apoptosis detection kit (e.g., Annexin V-FITC and Propidium Iodide)
- Flow cytometer

Procedure:

- **Cell Seeding:** Seed TALL-1 cells in a multi-well plate at a density of 2×10^5 cells/mL in complete culture medium.
- **Compound Preparation:** Prepare serial dilutions of the **(R)-NVS-ZP7-4** stock solution in complete culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 10, 20 μ M).
[1] Also, prepare a vehicle control with the same final concentration of DMSO as the highest compound concentration.
- **Treatment:** Add the prepared compound dilutions and the vehicle control to the appropriate wells.
- **Incubation:** Incubate the cells for 72 hours at 37°C in a humidified incubator with 5% CO₂. [4]
- **Cell Harvesting:** After incubation, harvest the cells by centrifugation.
- **Apoptosis Staining:** Resuspend the cells in binding buffer and stain with Annexin V-FITC and Propidium Iodide according to the manufacturer's protocol.
- **Flow Cytometry:** Analyze the stained cells using a flow cytometer to quantify the percentage of apoptotic and dead cells.
- **Data Analysis:** Compare the percentage of apoptotic cells in the treated samples to the vehicle control to determine the dose-dependent effect of **(R)-NVS-ZP7-4**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Discovery of a ZIP7 inhibitor from a Notch pathway screen - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. NVS-ZP7-4 inhibits hepatocellular carcinoma tumorigenesis and promotes apoptosis via PI3K/AKT signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Zinc transport from the endoplasmic reticulum to the cytoplasm via Zip7 is necessary for barrier dysfunction mediated by inflammatory signaling in RPE cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. researchgate.net [researchgate.net]
- 8. Discovery of a ZIP7 Inhibitor from a Notch Pathway Screen - OAK Open Access Archive [oak.novartis.com]
- 9. Discovery of a ZIP7 inhibitor from a Notch pathway screen | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- To cite this document: BenchChem. [(R)-NVS-ZP7-4 solubility and stock solution preparation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13444334#r-nvs-zp7-4-solubility-and-stock-solution-preparation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com